

Application Notes and Protocols for In Vivo Evaluation of OX04529

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Compound of Interest

Compound Name: OX04529
Cat. No.: B15609086

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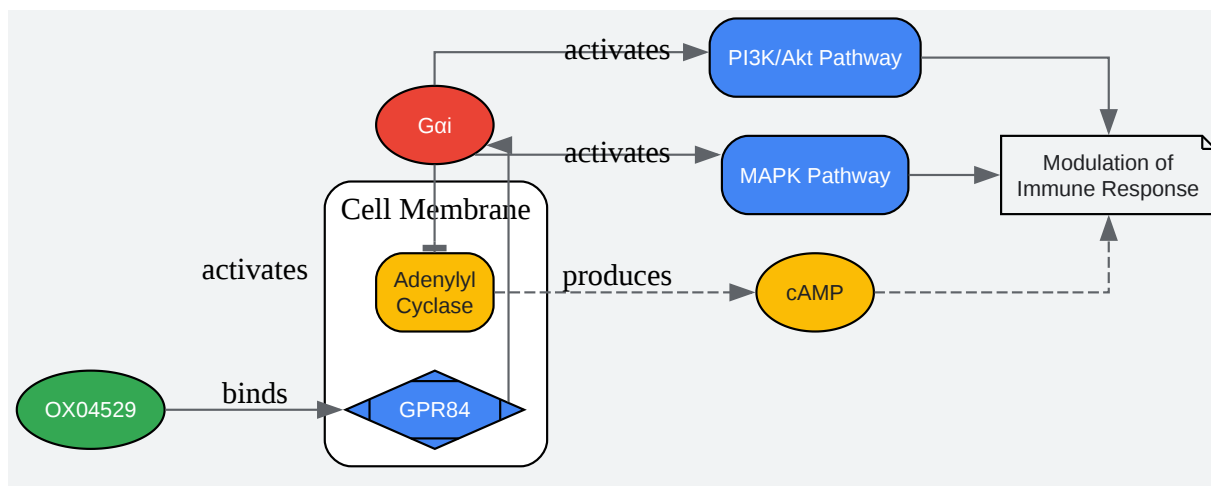
For Researchers, Scientists, and Drug Development Professionals

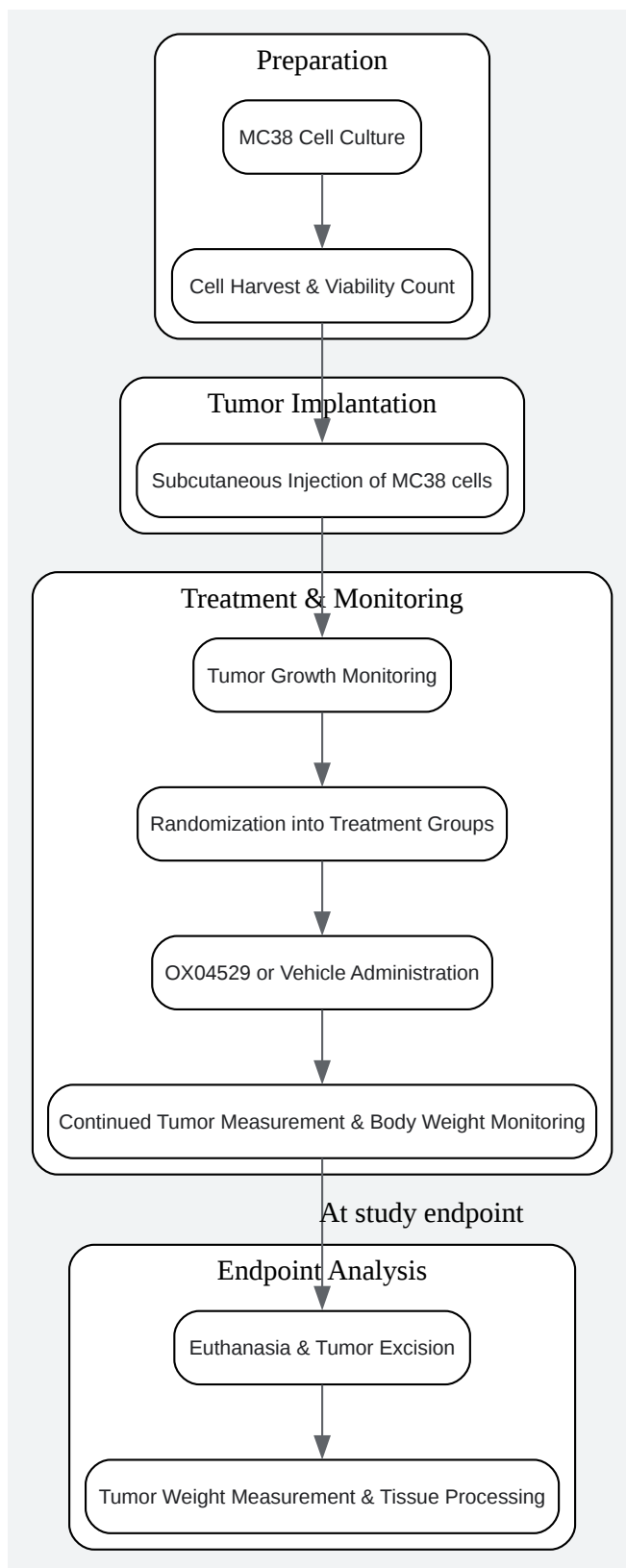
Introduction

OX04529 is a highly potent, selective, and orally bioavailable agonist for the G protein-coupled receptor 84 (GPR84).[1][2][3] GPR84 is predominantly expressed in immune cells, including macrophages, neutrophils, and microglia, and has been implicated in inflammation, metabolic disorders, and cancer.[4][5] Activation of GPR84 is known to modulate immune responses, making it a potential therapeutic target. These application notes provide a detailed protocol for the in vivo evaluation of **OX04529** in a preclinical cancer model, based on existing literature for GPR84 agonists.

GPR84 Signaling Pathway

GPR84 is a G α i-coupled receptor. Upon activation by an agonist such as **OX04529**, the G α i subunit inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. Downstream of G protein activation, GPR84 signaling can also involve the activation of the MAP kinase and PI3K-Akt pathways, which regulate cellular functions like cytokine production, migration, and survival.[5]





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References

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